

# Application Note: (R)-5-Hydroxymethyl Tolterodine Formate as a Reference Standard

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## Compound of Interest

|                |                                            |
|----------------|--------------------------------------------|
| Compound Name: | (R)-5-Hydroxymethyl Tolterodine<br>Formate |
| CAS No.:       | 380636-49-7                                |
| Cat. No.:      | B586286                                    |

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## Introduction & Scientific Context

(R)-5-Hydroxymethyl Tolterodine (5-HMT), also known as Desfesoterodine, represents the convergent active metabolite for two major antimuscarinic drugs: Tolterodine and Fesoterodine.

While Tolterodine relies on hepatic CYP2D6 for conversion to 5-HMT, Fesoterodine is a prodrug designed to bypass this rate-limiting enzymatic step, undergoing rapid hydrolysis by ubiquitous non-specific esterases.<sup>[1]</sup> Consequently, 5-HMT is the primary pharmacological agent responsible for treating Overactive Bladder (OAB) in patients receiving Fesoterodine.

Why the Formate Salt? Reference standards for 5-HMT are frequently supplied as the Formate salt (unlike the Tartrate salt of Tolterodine or Fumarate salt of Fesoterodine). This is primarily due to:

- **LC-MS Compatibility:** Formate is a volatile counterion, preventing ion suppression common with non-volatile salts (e.g., phosphates) during Mass Spectrometry.

- **Solubility:** The formate salt exhibits superior solubility in methanol and aqueous organic mixtures compared to the free base.

This guide provides a standardized workflow for using (R)-5-HMT Formate in bioanalytical and QC environments.

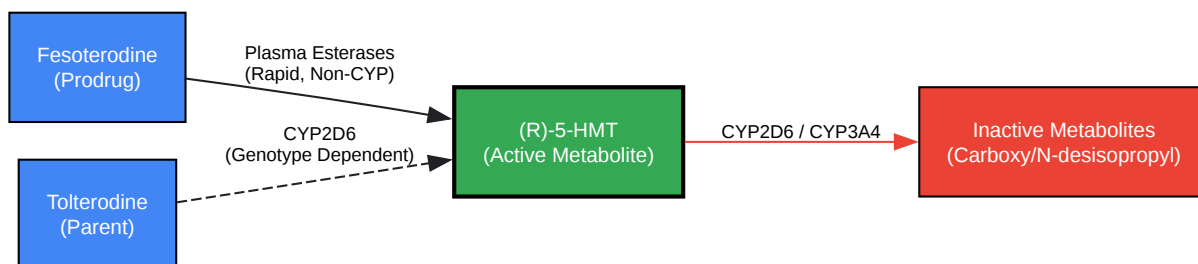
## Physicochemical Data Sheet

Table 1: Compound Specifications

| Property          | Details                                                                     |
|-------------------|-----------------------------------------------------------------------------|
| Chemical Name     | (R)-2-(3-(diisopropylamino)-1-phenylpropyl)-4-(hydroxymethyl)phenol formate |
| Synonyms          | Desfesoterodine Formate; PNU-200577; 5-HMT Formate                          |
| CAS Number        | 380636-49-7 (Formate Salt) / 124937-52-6 (Free Base)                        |
| Molecular Formula |                                                                             |
| Molecular Weight  | 387.51 g/mol (Salt) / 341.49 g/mol (Free Base)                              |
| Salt/Base Ratio   | 1.135 (Correction Factor)                                                   |
| pKa               | ~9.3 (Amine), ~10.0 (Phenol)                                                |
| LogD (pH 7.4)     | 0.74 (Less lipophilic than Tolterodine)                                     |
| Solubility        | Methanol (>20 mg/mL), DMSO, Water (Freely soluble)                          |
| Storage           | -20°C, Desiccated. <a href="#">[2]</a> <a href="#">[3]</a> Hygroscopic.     |

## Metabolic Pathway Visualization

Understanding the formation of 5-HMT is critical for designing pharmacokinetic (PK) studies. The diagram below illustrates the convergence of Tolterodine and Fesoterodine metabolism.



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Figure 1: Convergent metabolism of Fesoterodine and Tolterodine to the active moiety (R)-5-HMT.

## Protocol: Preparation of Reference Standards

**CRITICAL WARNING:** The most common error in 5-HMT analysis is neglecting the salt correction factor. You must calculate the concentration based on the Free Base content, as the formate ion is analytically invisible in the positive ion mode MRM transitions used for the drug.

### Step 1: Salt Correction Calculation

To prepare a stock solution of

(Free Base equivalent):

Rule: Weigh 1.135 mg of the Formate salt to achieve 1.00 mg of active analyte.

### Step 2: Stock Solution Preparation

- Weighing: Accurately weigh ~1.14 mg of (R)-5-HMT Formate into a low-actinic (amber) glass vial.
- Dissolution: Add Methanol (LC-MS grade) to achieve the calculated free-base concentration (e.g., if 1.14 mg salt is weighed, add 1.004 mL Methanol).
- Mixing: Vortex for 30 seconds. Sonication is rarely needed but permissible for 1 minute.

- Storage: Aliquot into single-use vials and store at -80°C. Stability is validated for 6 months at -80°C.

## Protocol: LC-MS/MS Quantification Method[4][5][6]

This method is optimized for plasma matrices, utilizing the Formate salt standard for calibration.

Table 2: Chromatographic Conditions

| Parameter      | Setting                                                           |
|----------------|-------------------------------------------------------------------|
| Instrument     | UHPLC coupled to Triple Quadrupole MS                             |
| Column         | Ascentis Express RP-Amide or Waters BEH C18 (50 x 2.1 mm, 1.7 µm) |
| Column Temp    | 40°C                                                              |
| Mobile Phase A | 10 mM Ammonium Formate in Water (pH 3.5)                          |
| Mobile Phase B | Acetonitrile (LC-MS Grade)                                        |
| Flow Rate      | 0.4 mL/min                                                        |
| Injection Vol  | 2-5 µL                                                            |

Table 3: Gradient Profile

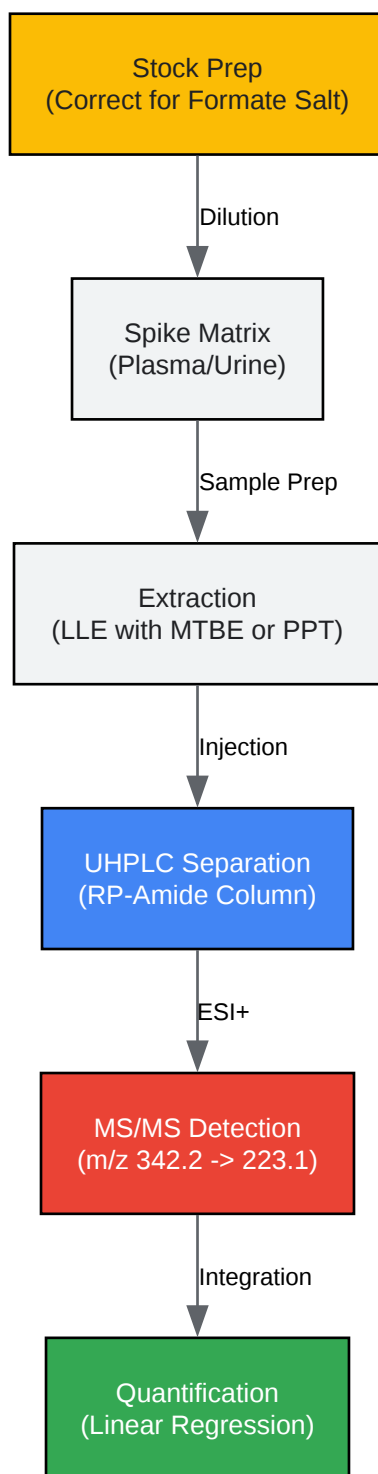
| Time (min) | % Mobile Phase B | Event            |
|------------|------------------|------------------|
| 0.0        | 10%              | Initial Hold     |
| 0.5        | 10%              | Load             |
| 3.0        | 90%              | Elution Ramp     |
| 3.5        | 90%              | Wash             |
| 3.6        | 10%              | Re-equilibration |
| 5.0        | 10%              | End              |

Table 4: MS/MS Transitions (ESI Positive)

| Analyte        | Precursor (m/z) | Product (m/z) | Cone (V) | Collision (eV) |
|----------------|-----------------|---------------|----------|----------------|
| (R)-5-HMT      | 342.2           | 223.1 (Quant) | 30       | 25             |
| 147.1 (Qual)   | 30              | 35            |          |                |
| 5-HMT-d14 (IS) | 356.3           | 223.1         | 30       | 25             |

Note: The precursor is 342.2 because the free base MW is 341.49. The formate ion (MW 45) is lost in the source.

## Analytical Workflow Diagram



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Figure 2: Step-by-step bioanalytical workflow for 5-HMT quantification.

## Expert Insights & Troubleshooting

## Isomer Scrambling

(R)-5-HMT contains a chiral center. While the (R)-enantiomer is the active drug, harsh acidic conditions ( $>60^{\circ}\text{C}$  with strong acid) can lead to racemization.

- Recommendation: Keep sample processing temperatures below  $40^{\circ}\text{C}$ . Use Ammonium Formate buffers (pH  $\sim 3.5$ - $4.0$ ) rather than strong TFA solutions.

## Carryover

Due to the secondary amine and phenolic group, 5-HMT can adhere to metallic surfaces in the HPLC system.

- Solution: Use a needle wash of Acetonitrile:Isopropanol:Water:Formic Acid (40:40:20:0.1).

## Internal Standard Selection

Always use deuterated 5-HMT-d14 rather than Tolterodine-d6. Tolterodine has significantly different lipophilicity (LogD 1.83 vs 0.[\[1\]](#)[\[4\]](#)[74](#)) and will not compensate for matrix effects or recovery variations as effectively as the structural analog.

## References

- Malhotra B, et al. "The design and development of fesoterodine as a prodrug of 5-hydroxymethyl tolterodine (5-HMT), the active metabolite of tolterodine."[\[1\]](#) Current Medicinal Chemistry. 2009.[\[1\]](#)[\[2\]](#)[\[4\]](#)
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